

Essential Safety and Operational Guide for 2-Phenylethanol-13C2

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Compound of Interest

Compound Name: 2-Phenylethanol-13C2

Cat. No.: B12383947

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This guide provides immediate, essential safety and logistical information for handling **2-Phenylethanol-13C2** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2-Phenylethanol-13C2**
- Synonyms: Phenethyl alcohol-13C2, Benzyl carbinol-13C2
- CAS Number: 60-12-8 (for the unlabeled compound)

Hazard Identification and Personal Protective Equipment (PPE)

2-Phenylethanol-13C2 should be handled with the same precautions as its unlabeled counterpart. It is classified as harmful if swallowed, toxic in contact with skin, and causes serious eye irritation.^{[1][2][3]} It is also a combustible liquid.^[1]

Quantitative Data Summary:

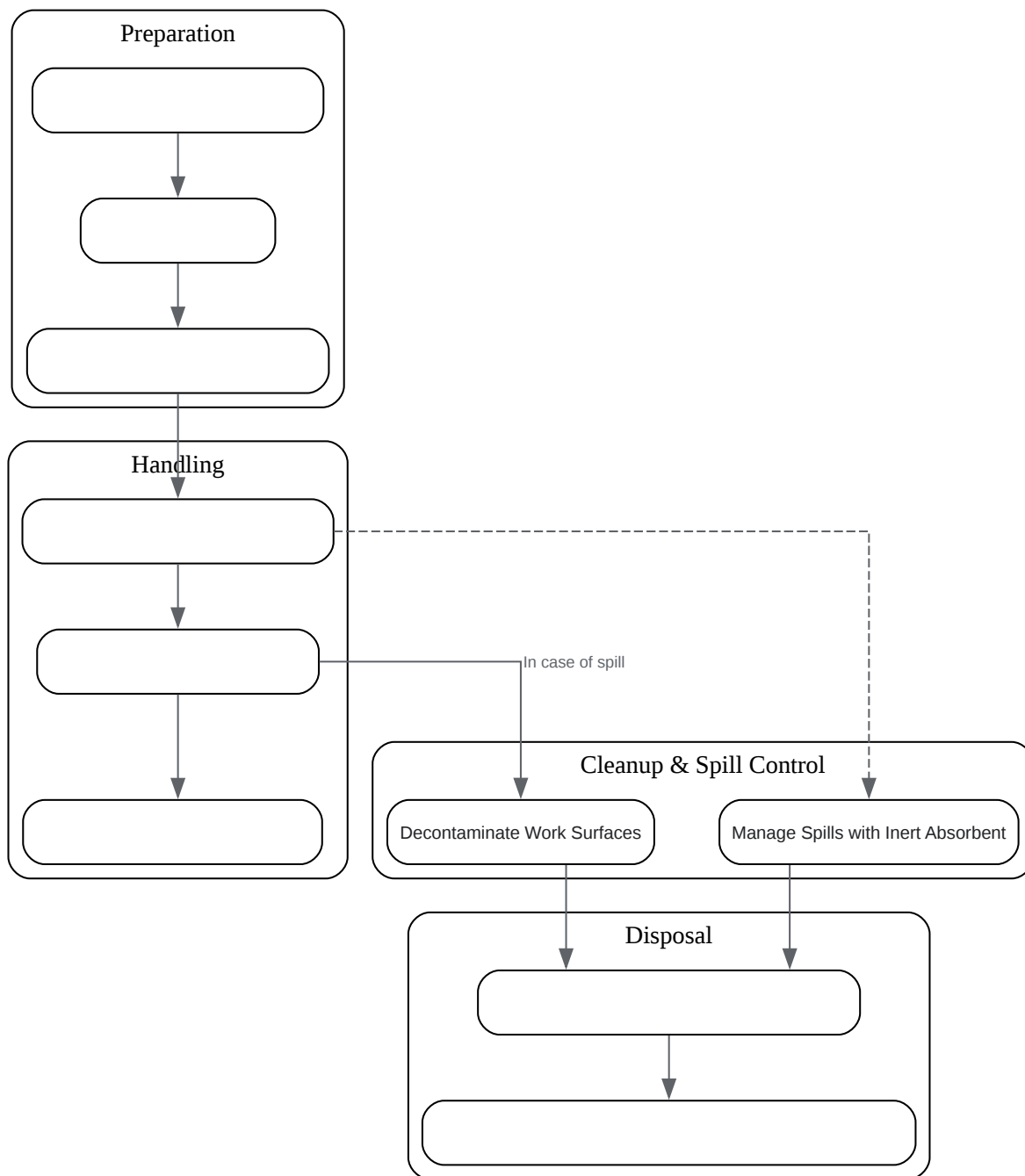
Hazard Classification	Category	Precautionary Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[1]
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2][3]
Skin Irritation	Category 2	H315: Causes skin irritation[1]

Recommended Personal Protective Equipment (PPE):

Equipment	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield meeting ANSI Z87.1 standards.[4][5]	To protect against splashes and sprays that can cause serious eye irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).[6]	To prevent skin contact, as the substance is toxic upon dermal absorption.[1]
Body Protection	A laboratory coat or chemical-resistant apron.	To protect against incidental skin contact and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with organic vapor cartridges.	Required when working in poorly ventilated areas or when the potential for inhalation of vapors exists.[7]

Experimental Workflow and Handling Procedures

The following workflow outlines the procedural steps for the safe handling of **2-Phenylethanol-13C2** from receipt to disposal.



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Workflow for Safe Handling of **2-Phenylethanol-13C2**

Detailed Methodologies

1. Preparation and Handling:

- Review SDS: Before handling, thoroughly review the Safety Data Sheet (SDS) for 2-Phenylethanol.
- Personal Protective Equipment: Always wear the recommended PPE as detailed in the table above.
- Ventilation: Conduct all work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[7]
- Dispensing: When transferring or dispensing the chemical, do so carefully to avoid splashes.
- Storage: Keep the container tightly closed when not in use.[2] Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong acids.[1][7]

2. Spill Management:

- Minor Spills: In the event of a small spill, remove all ignition sources.[1] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[1][8]
- Major Spills: For larger spills, evacuate the area and contact your institution's environmental health and safety department.

3. Disposal Plan:

- Waste Collection: All waste materials, including contaminated absorbents and empty containers, must be collected in a designated, labeled, and sealed hazardous waste container.
- Disposal Protocol: Dispose of the chemical waste through a licensed disposal company, adhering to all local, state, and federal regulations.[2][8][9] Do not dispose of it down the drain.[2][8] Empty containers should be treated as hazardous waste unless properly decontaminated.[2][9]

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